

Section 1: Core Chemical Profile and Synthetic Relevance

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-bromooctanoyl Chloride

CAS No.: 42768-44-5

Cat. No.: B8699516

[Get Quote](#)

2-Bromooctanoyl chloride is a bifunctional organic compound of significant interest to researchers and drug development professionals. Its structure incorporates a reactive acyl chloride and an alpha-bromo substituent, making it a versatile intermediate for introducing the 2-bromooctanoyl moiety into various molecular scaffolds. The acyl chloride group serves as a potent electrophile for acylation reactions, while the bromine atom provides a secondary reaction site for nucleophilic substitution, enabling the construction of complex molecular architectures.^[1] Given its high reactivity, a thorough understanding of its chemical properties and associated hazards is paramount for its safe application in any laboratory setting.

This guide synthesizes critical safety information from closely related bromo-acyl chlorides to provide a robust operational framework for researchers. The causality behind each safety recommendation is explained to foster a culture of intrinsic safety and scientific integrity.

Chemical Identity and Physicochemical Properties

The fundamental properties of **2-bromooctanoyl chloride** are summarized below. While comprehensive experimental data is not fully available, these computed and inferred properties provide a reliable basis for handling and storage protocols.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Structural Analysis of Reactivity

The hazardous nature of **2-bromooctanoyl chloride** is a direct consequence of its molecular structure. The presence of two key functional groups dictates its reactivity profile.

Caption: Reactive centers of **2-bromooctanoyl chloride**.

Section 2: Comprehensive Hazard Assessment

Based on extensive data from analogous bromo-acyl and simple acyl chlorides, **2-bromooctanoyl chloride** is classified as a hazardous chemical. It is corrosive, flammable, and reacts violently with water.^{[6][7][8]}

GHS Hazard Classification (Inferred)



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Note: This classification is inferred from structurally similar compounds like 2-bromobutyryl chloride and 4-bromobutyryl chloride.[7][8]

Mechanistic Basis of Hazards

Corrosivity and Water Reactivity: The primary hazard stems from the acyl chloride functional group. This group is highly susceptible to nucleophilic attack by water. This hydrolysis reaction is typically violent and exothermic, producing corrosive hydrochloric acid (HCl) gas and 2-bromooctanoic acid.[9] The liberation of HCl is responsible for the severe skin burns, eye damage, and respiratory irritation observed.[4][10]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Hydrolysis pathway leading to corrosive byproducts.

Section 3: Protocols for Safe Handling and Use

A multi-layered approach encompassing engineering controls, personal protective equipment, and meticulous experimental technique is required.

Engineering Controls & Work Environment

- Chemical Fume Hood: All manipulations of **2-bromooctanoyl chloride** must be performed inside a certified chemical fume hood to prevent inhalation of vapors and corrosive HCl gas. [3]

- **Emergency Equipment:** An operational safety shower and eyewash station must be located in immediate proximity to the workstation.[7]
- **Inert Atmosphere:** Due to its moisture sensitivity, handling and storage under an inert atmosphere (e.g., nitrogen or argon) is strongly recommended to maintain chemical integrity and prevent hazardous reactions.[10][11]

Personal Protective Equipment (PPE)

A robust PPE ensemble is mandatory to prevent contact with this corrosive material.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Standard Operating Procedure (SOP) for Handling

This workflow is designed to minimize exposure and prevent accidental releases.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Step-by-step safe handling workflow.

Section 4: Storage and Incompatibility

Proper storage is critical to maintaining the stability of **2-bromooctanoyl chloride** and preventing hazardous incidents.

- **Storage Conditions:** Store in a tightly sealed, corrosive-resistant container in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[12][13] The storage area should be kept away from heat, sparks, and open flames.[11]
- **Incompatible Materials:** Keep strictly segregated from:
 - Water and moisture[10]
 - Strong bases (e.g., hydroxides, amines)[4][11]
 - Strong oxidizing agents[4][7]
 - Alcohols

Section 5: Emergency Response and First Aid

Immediate and appropriate action is critical in the event of any exposure or spill.

Emergency Response Logic



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Decision-making guide for emergency situations.

Detailed First-Aid Measures

- After Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[6] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[13][14]
- After Skin Contact: Immediately take off all contaminated clothing.[6] Rinse the affected skin area with copious amounts of water for at least 15 minutes.[4] Seek immediate medical attention.[13]
- After Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses, if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.[14]
- After Ingestion: Do NOT induce vomiting.[4][15] Rinse the mouth with water. If the person is conscious, give them water to drink. Never give anything by mouth to an unconscious person.[16] Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation.[7][16]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[8]
- Unsuitable Media: Do NOT use a solid water stream, as it can scatter the material and will react violently, spreading the fire and releasing corrosive gases.[5][15]
- Specific Hazards: Containers may explode when heated.[7] Hazardous combustion products include carbon monoxide, carbon dioxide, hydrogen halides, and hydrogen chloride gas.[7]

Section 6: Toxicological Profile (Inferred)

While specific toxicological studies on **2-bromooctanoyl chloride** are not available, the data from analogous compounds indicate severe local effects upon contact. Any systemic effects are likely due to its hydrolysis products.[9]

- Acute Effects: The substance is corrosive and causes severe burns to any tissue it contacts. [4] It is a lachrymator, meaning it will cause tearing upon exposure of vapors to the eyes.[4] [12] Inhalation may cause respiratory irritation, and ingestion can lead to perforation of the stomach or esophagus.[16]
- Chronic Effects: Data on long-term exposure is not available. The toxicological properties have not been fully investigated.[7][16]

Section 7: Disposal Considerations

2-Bromooctanoyl chloride and any materials contaminated with it must be disposed of as hazardous waste.

- Procedure: Do not flush into surface water or the sanitary sewer system.[7] Collect waste in suitable, closed containers.[15] Disposal must be handled by a licensed professional waste disposal service and be in accordance with all federal, state, and local regulations.[11]

References

- SAFETY D
- Safety D
- SAFETY D
- SAFETY D

- CAS 22118-12-3: 2-Bromobutanoyl chloride. CymitQuimica.
- 6-Bromohexanoyl chloride - SAFETY D
- SAFETY D
- SAFETY DATA SHEET. (2025). Tokyo Chemical Industry.
- SAFETY D
- SAFETY DATA SHEET. (2010). Thermo Fisher Scientific.
- SAFETY D
- SAFETY D
- 2-bromobutyryl chloride - Safety D
- **2-bromooctanoyl Chloride** | C₈H₁₄BrClO | CID 11075607. PubChem - NIH.
- Benzoyl chloride: Human health tier II assessment. (2014).
- A Comparative Guide to the Applications of 2-Bromo-2-phenylacetyl chloride in Synthetic Chemistry. (2025). Benchchem.
- Isobutyryl chloride | C₄H₇ClO | CID 62325. PubChem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. pdf.benchchem.com [pdf.benchchem.com]
2. 2-bromooctanoyl Chloride | C₈H₁₄BrClO | CID 11075607 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. CAS 22118-12-3: 2-Bromobutanoyl chloride | CymitQuimica [cymitquimica.com]
4. fishersci.com [fishersci.com]
5. Isobutyryl chloride | C₄H₇ClO | CID 62325 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. depot-numerique-cnrc.canada.ca [depot-numerique-cnrc.canada.ca]
7. fishersci.com [fishersci.com]
8. chemicalbook.com [chemicalbook.com]
9. industrialchemicals.gov.au [industrialchemicals.gov.au]
10. fishersci.com [fishersci.com]

- [11. fishersci.com \[fishersci.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [14. tcichemicals.com \[tcichemicals.com\]](#)
- [15. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [16. fishersci.de \[fishersci.de\]](#)
- To cite this document: BenchChem. [Section 1: Core Chemical Profile and Synthetic Relevance]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8699516#2-bromooctanoyl-chloride-safety-data-sheet\]](https://www.benchchem.com/product/b8699516#2-bromooctanoyl-chloride-safety-data-sheet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check